

Application Note: Preparation and Handling of Psicofuranine Stock Solutions in DMSO

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Compound of Interest

Compound Name: *Psicofuranine*

Cat. No.: *B1678265*

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Audience: This document is intended for researchers, scientists, and drug development professionals utilizing **Psicofuranine** in experimental settings.

Abstract: **Psicofuranine** is a nucleoside antibiotic and a potent inhibitor of xanthosine 5'-phosphate (XMP) aminase, also known as GMP synthase, a key enzyme in the de novo purine biosynthesis pathway.[1][2] Accurate and consistent preparation of stock solutions is critical for obtaining reproducible results in biological assays. This application note provides a detailed protocol for the preparation, storage, and handling of **Psicofuranine** stock solutions using dimethyl sulfoxide (DMSO) as the solvent.

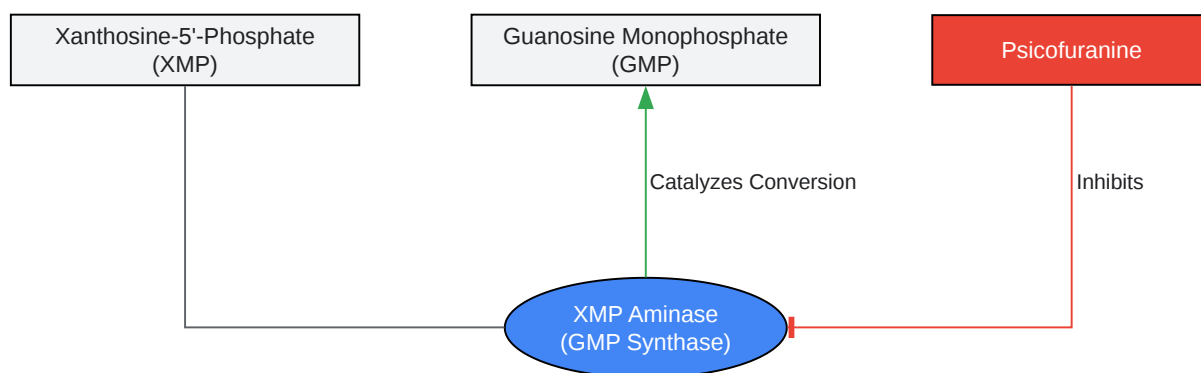
Physicochemical Properties of Psicofuranine

A summary of the key properties of **Psicofuranine** is presented below. This data is essential for accurate calculations and proper handling.

Property	Value
CAS Number	1874-54-0[1][3]
Molecular Formula	C ₁₁ H ₁₅ N ₅ O ₅ [1][3]
Molecular Weight	297.27 g/mol [1]
Appearance	White to off-white solid[3]
Solubility	Soluble in DMSO (50 mg/mL); poorly soluble in methanol[2][3]
Purity	≥98% (HPLC, TLC)[3]

Mechanism of Action: Inhibition of GMP Synthesis

Psicofuranine exerts its biological effects by specifically inhibiting XMP aminase. This enzyme catalyzes the conversion of xanthosine 5'-phosphate (XMP) to guanosine monophosphate (GMP). By blocking this step, **Psicofuranine** depletes the intracellular pool of guanine nucleotides, thereby interrupting critical cellular processes, including DNA and RNA synthesis, and ultimately inhibiting cell growth.[1][2][4]



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Figure 1. Mechanism of **Psicofuranine** action.

Experimental Protocol: Stock Solution Preparation

This protocol outlines the steps to prepare a 10 mM **Psicofuranine** stock solution in DMSO. The concentration can be adjusted based on experimental needs.

3.1. Materials and Equipment

- **Psicofuranine** powder (CAS: 1874-54-0)
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile, amber, polypropylene microcentrifuge tubes or cryovials
- Sterile, calibrated micropipettes and tips
- Vortex mixer
- Bath sonicator (recommended)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

3.2. Safety Precautions

- **Psicofuranine** is a bioactive compound. Handle with care in a well-ventilated area or chemical fume hood.
- Wear appropriate PPE at all times to avoid skin contact, inhalation, or ingestion.
- Consult the Safety Data Sheet (SDS) for comprehensive safety information before handling.

3.3. Step-by-Step Procedure

Step 1: Calculation Use the following formula to determine the mass of **Psicofuranine** required:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

Example for a 10 mM stock solution in 1 mL:

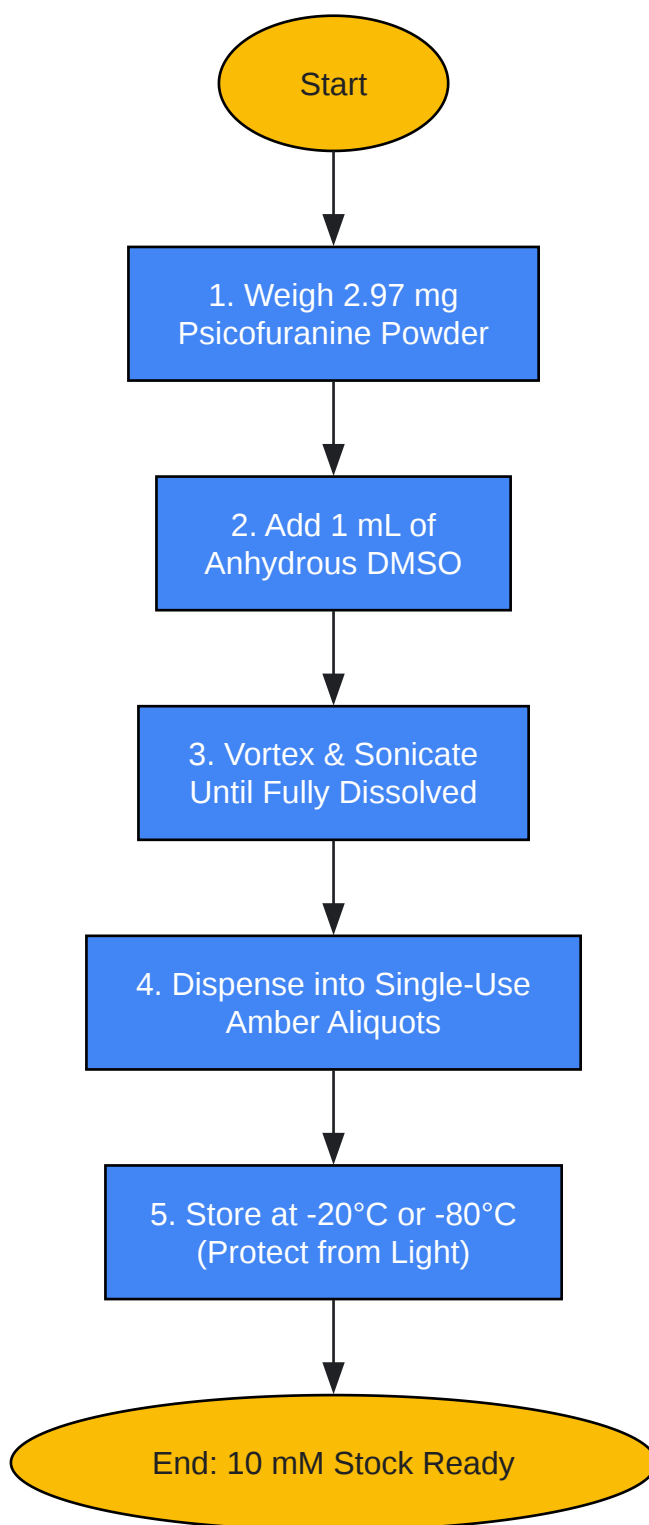
- $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 297.27 \text{ g/mol}$
- $\text{Mass (mg)} = 2.97 \text{ mg}$

Step 2: Dissolution

- Tare a sterile microcentrifuge tube on the analytical balance.
- Carefully weigh the calculated mass (e.g., 2.97 mg) of **Psicofuranine** powder and add it to the tube.
- Add the calculated volume of DMSO (e.g., 1 mL) to the tube containing the powder.
- Cap the tube tightly and vortex thoroughly for 1-2 minutes.
- If the solid is not fully dissolved, use a bath sonicator and gentle warming (up to 37°C) to aid dissolution.^[2] Visually inspect the solution against a light source to ensure there are no visible particulates.

Step 3: Aliquoting and Storage

- Once fully dissolved, dispense the stock solution into smaller, single-use aliquots in sterile, amber cryovials. This practice minimizes contamination and degradation from repeated freeze-thaw cycles.
- Clearly label each aliquot with the compound name, concentration, solvent, and preparation date.
- Store the aliquots as recommended in the table below. Protect from light when in solution.^[3]



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Figure 2. Workflow for **Psicofuranine** stock solution preparation.

Storage and Stability

Proper storage is crucial to maintain the integrity and activity of the **Psicofuranine** stock solution.

Format	Storage Temperature	Stability Period	Notes
Powder	-20°C	≥ 2 years[1]	Keep container tightly sealed.
In DMSO	4°C	2 weeks[1]	For short-term use only.
In DMSO	-20°C	Recommended for long-term storage[3]	Stable for at least 1 year.[3]
In DMSO	-80°C	≥ 6 months[1]	Optimal for long-term archival storage.

Note: Always protect solutions from light.[3] Avoid repeated freeze-thaw cycles by preparing single-use aliquots. Before use, thaw an aliquot at room temperature and vortex gently before diluting into aqueous buffer or culture medium.[5] Ensure the final DMSO concentration in your assay is not toxic to the cells; typically, this is below 0.5%.

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